Application Note: Synthesis of 2-(4-Methoxyphenyl)ethanimidamide Hydrochloride[1]

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Compound of Interest

Compound Name:	*2-(4-Methoxyphenyl)ethanimidamide*
CAS No.:	*58125-01-2*
Cat. No.:	*B3145757*

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Abstract & Application Scope

This technical note details the robust synthesis of **2-(4-methoxyphenyl)ethanimidamide** hydrochloride (also known as 4-methoxybenzylamidine) starting from 4-methoxybenzyl cyanide.

The target molecule is a critical pharmacophore in medicinal chemistry, serving as a key intermediate for:

- Serine Protease Inhibitors: The amidine moiety mimics the arginine side chain, essential for binding to the S1 pocket of enzymes like thrombin, Factor Xa, and trypsin.
- Peptidomimetics: Used in the design of RGD (Arg-Gly-Asp) mimetics for integrin antagonism.
- Heterocyclic Synthesis: A precursor for imidazoles and pyrimidines via cyclization reactions.

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This protocol utilizes the classical Acidic Pinner Reaction.[1][2] While base-catalyzed methods exist (e.g., NaOMe), they are contraindicated for benzyl cyanides due to the acidity of the

-methylene protons (pKa ~16), which leads to carbanion formation and polymerization side reactions under basic conditions. The acid-catalyzed route described here ensures high fidelity of the carbon skeleton and minimizes by-products.

Retrosynthetic Analysis & Mechanism

The transformation proceeds through two distinct stages:

- Pinner Salt Formation: Acid-catalyzed addition of methanol to the nitrile to form the imidate ester hydrochloride.
- Ammonolysis: Nucleophilic substitution of the methoxy group by ammonia to yield the amidine.

Reaction Scheme (Graphviz Visualization)

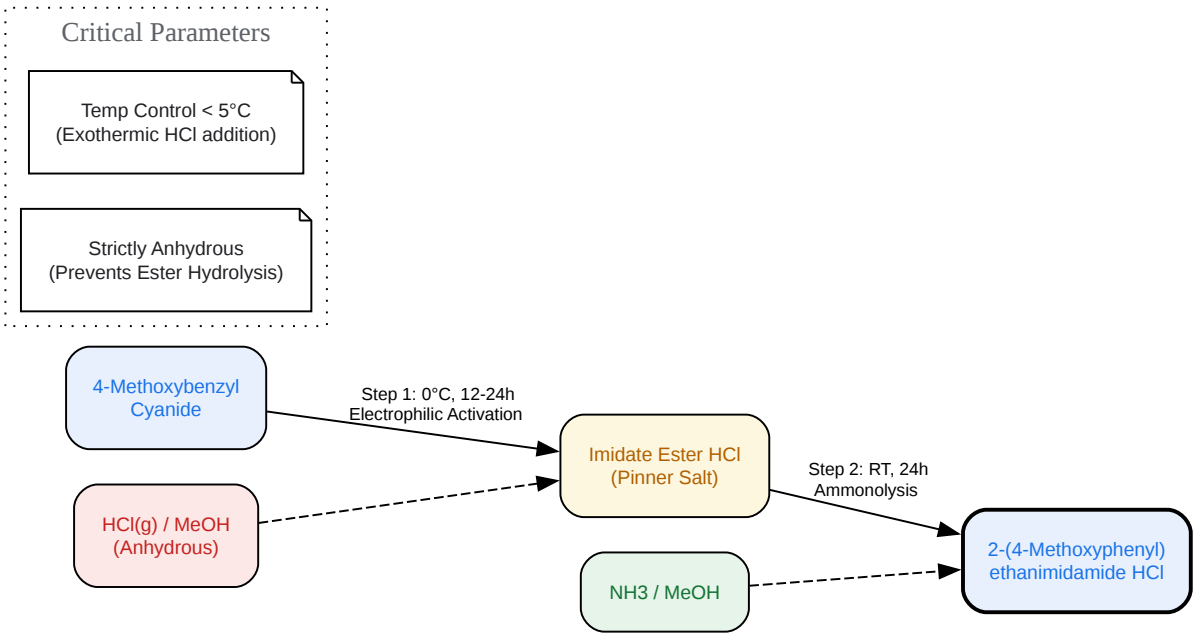

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Figure 1: Step-wise conversion of nitrile to amidine via the Pinner intermediate. The process requires strict moisture control to prevent hydrolysis of the imidate to the corresponding ester.

Experimental Protocol

Materials & Equipment

- Reagents:
  - 4-Methoxybenzyl cyanide (CAS: 104-47-2) - Purity >98%.
  - Methanol (Anhydrous) - Water content <50 ppm (Critical).
  - Hydrogen Chloride gas (HCl) - Generated in situ or from a lecture bottle.
  - Ammonia solution (7N in Methanol) or Ammonia gas.
  - Diethyl ether (for precipitation).
- Equipment:
  - 3-neck round bottom flask (flame-dried).
  - Gas inlet tube (bubbler) with trap.
  - Ice/Salt bath (-10°C).
  - Vacuum filtration setup.[3][4]

Stage 1: Synthesis of the Imidate Ester (Pinner Salt)

Principle: The nitrile nitrogen is protonated by HCl, making the nitrile carbon highly electrophilic and susceptible to attack by the methanol oxygen.[1]

- Setup: Equip a 250 mL 3-neck flask with a magnetic stir bar, a thermometer, and a gas inlet tube. Attach a drying tube ($CaCl_2$ or Drierite) to the outlet to exclude atmospheric moisture.

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- Dissolution: Charge the flask with 4-methoxybenzyl cyanide (10.0 g, 68 mmol) and anhydrous methanol (30 mL, ~10 eq).
- Cooling: Submerge the flask in an ice/salt bath. Cool the solution to -5°C to 0°C.
- HCl Saturation:
  - Slowly bubble dry HCl gas into the stirred solution.
  - Observation: The temperature will rise; control the gas flow to keep T < 5°C.
  - Continue bubbling until the solution is saturated (approx. 30-45 mins). The weight usually increases by ~10-12g.
- Crystallization: Seal the flask tightly (parafilm/stopper) and place it in a refrigerator (4°C) for 16–24 hours.
  - Result: The imidate ester hydrochloride usually precipitates as a white crystalline solid or forms a thick slurry.
- Precipitation (Optional): If no solid forms, add anhydrous diethyl ether (50-100 mL) slowly to force precipitation.
- Isolation: Filter the solid rapidly under a blanket of dry nitrogen (the salt is hygroscopic). Wash with cold anhydrous ether.
  - Checkpoint: Proceed immediately to Stage 2. Do not store the Pinner salt for long periods unless under vacuum/desiccator.

Stage 2: Ammonolysis to Amidine

Principle: The alkoxy group of the imidate is a good leaving group. Ammonia attacks the imidate carbon, displacing methanol to form the amidine.

- Resuspension: Transfer the Pinner salt (from Stage 1) into a fresh single-neck flask containing anhydrous methanol (20 mL).
- Ammonia Addition:

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- Add 7N Ammonia in Methanol (30 mL, ~3 eq) in one portion.
- Alternatively, bubble anhydrous NH_3 gas into the suspension at 0°C until saturated.

- Reaction: Seal the flask and stir at Room Temperature (20-25°C) for 24 hours.
  - Observation: The reaction mixture typically becomes clear as the imidate dissolves and reacts, followed potentially by the precipitation of ammonium chloride (by-product) or the product.
- Work-up:
  - Concentrate the mixture to dryness under reduced pressure (Rotavap, <40°C).
  - The residue contains the product and NH_4Cl.
- Purification:
  - Recrystallization: Dissolve the crude residue in a minimum amount of hot isopropanol or ethanol. Filter hot (to remove insoluble NH_4Cl).
  - Cool the filtrate to induce crystallization of **2-(4-methoxyphenyl)ethanimidamide** hydrochloride.
  - Add diethyl ether if necessary to maximize yield.

Quantitative Data & Stoichiometry

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Component	MW (g/mol)	Equiv.[4]	Mass/Vol (Scale)	Role
4-Methoxybenzyl cyanide	147.18	1.0	10.0 g	Starting Material
Methanol (Anhydrous)	32.04	~10.0	30 mL	Reactant/Solvent
HCl (gas)	36.46	Excess	Saturation	Catalyst/Reactant
Ammonia (7N in MeOH)	17.03	3.0	30 mL	Nucleophile
Product (HCl Salt)	200.66	--	~9.5 - 11.0 g	Target

Expected Yield: 70–80% Melting Point: 218–220°C (Lit. value for similar analogs)

Critical Process Parameters (CPPs) & Troubleshooting

The success of the Pinner reaction relies heavily on the exclusion of water.

Process Workflow Logic

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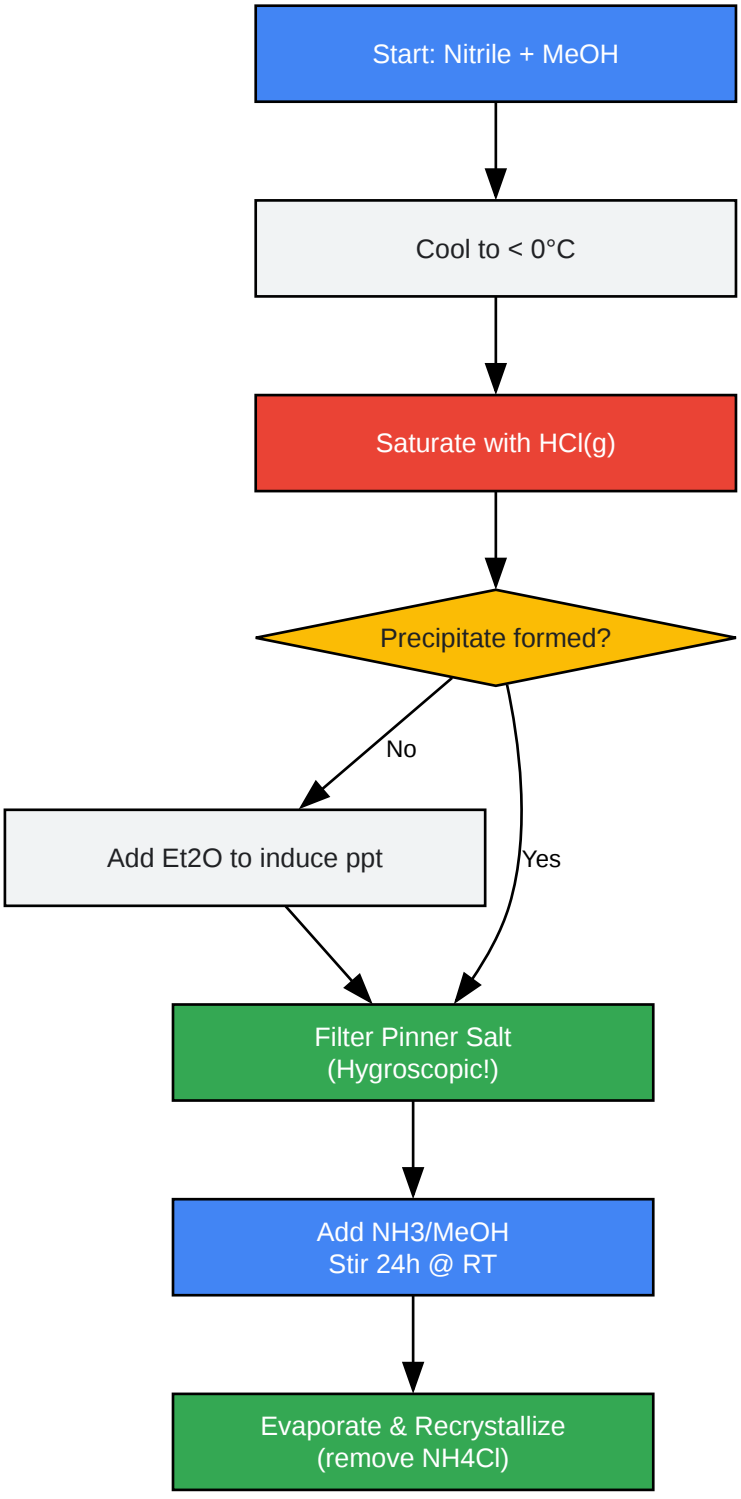

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Figure 2: Operational workflow emphasizing the decision point for Pinner salt isolation.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Formation of Ester	Presence of water.[2][5]	Ensure MeOH is anhydrous (<50ppm). Use fresh drying tubes.
No Precipitate (Stage 1)	High solubility of salt.	Add anhydrous diethyl ether. Cool to -20°C.
Sticky/Oily Intermediate	Impure starting material.	Triturate the oil with fresh anhydrous ether to induce solidification.
Low Yield	Incomplete ammonolysis.	Extend reaction time to 48h or gently warm to 40°C (monitor closely).

Safety & Compliance

- Hydrogen Chloride (HCl): Toxic and corrosive gas. All operations must be performed in a functioning fume hood.
- Cyanides: While the starting material is a nitrile (organic cyanide), it does not release HCN under these acidic conditions. However, standard "Cyanide Handling" protocols should be observed as a precaution against unexpected degradation or misidentification.
- Pressure: If using a sealed vessel for ammonolysis, ensure the glassware is rated for pressure, although 7N NH3/MeOH at RT generates minimal overpressure.

References

- Pinner Reaction Mechanism & Overview
  - Organic Chemistry Portal.[6][7] "Pinner Reaction."[1][2][6][7][8][9][10][11]
  - [Link]
- Synthesis of Amidines (General Protocols)

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- SynArchive. "Pinner Reaction - Mechanism and References."[6]
- [Link]

- Specific Substrate Data (4-Methoxybenzyl Cyanide): ChemicalBook. "4-Methoxybenzyl cyanide Properties and Synthesis Links." (Verifies substrate availability and downstream utility).
- Handling of Anisyl Derivatives (Organic Syntheses)
  - Organic Syntheses.[1][2][3] "p-Methoxyphenylacetonitrile."[3] Coll. Vol. 4, p.576 (1963). (Provides authoritative data on the starting material stability).
  - [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. jk-sci.com [jk-sci.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. 4-METHOXYBENZAMIDINE, HYDROCHLORIDE synthesis - chemicalbook [chemicalbook.com]
- 5. Method for synthesizing methoxy amine hydrochlorate (2012) | Lianfang Zhang | 4 Citations [scispace.com]
- 6. Pinner Reaction [organic-chemistry.org]
- 7. Amidine synthesis by imidoylation [organic-chemistry.org]
- 8. A Lewis acid-promoted Pinner reaction [beilstein-journals.org]
- 9. synarchive.com [synarchive.com]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. youtube.com [youtube.com]

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